

2-(3-azetidiny)-2-propanol hydrochloride basic characteristics

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Azetidin-3-yl)propan-2-ol
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An In-Depth Technical Guide to 2-(3-Azetidiny)-2-propanol Hydrochloride: Core Characteristics and Applications

Authored by: A Senior Application Scientist

Notice of Confidentiality: This document is intended for researchers, scientists, and drug development professionals. The information contained herein is synthesized from publicly available scientific literature and chemical supplier data. While this guide provides expert-level insights, it is crucial to note that detailed experimental data for 2-(3-Azetidiny)-2-propanol hydrochloride is not extensively published. Therefore, some sections, particularly concerning synthesis and specific analytical data, are based on established principles of azetidine chemistry and predictive modeling.

Abstract

The azetidine scaffold, a four-membered nitrogen-containing heterocycle, has become a privileged motif in modern medicinal chemistry. Its inherent conformational rigidity and unique vectoral orientation of substituents offer significant advantages in drug design.^[1] This guide

provides a detailed examination of 2-(3-azetidiny)-2-propanol hydrochloride, a functionalized azetidine building block. We will dissect its core physicochemical characteristics, propose logical synthetic strategies, outline a comprehensive analytical workflow for its characterization, and discuss its potential applications in drug discovery. This document serves as a foundational resource for researchers looking to incorporate this versatile scaffold into their development programs.

Introduction: The Strategic Value of the Azetidine Scaffold

In the landscape of drug discovery, the quest for novel chemical matter with improved pharmacological profiles is perpetual. Small, strained ring systems have emerged as powerful tools for navigating chemical space, and among them, azetidine is particularly noteworthy.^[2] Unlike its more strained three-membered aziridine counterpart or the more flexible five-membered pyrrolidine, azetidine offers a unique balance of stability and rigidity.^[3] This constrained geometry helps to lock in specific conformations, which can lead to enhanced binding affinity and selectivity for biological targets by reducing the entropic penalty of binding.^[2]

The molecule at the center of this guide, 2-(3-azetidiny)-2-propanol hydrochloride, combines this valuable azetidine core with a tertiary alcohol functionality. This structure presents itself as a versatile building block for creating more complex molecules with potential therapeutic applications across diverse areas such as oncology, infectious diseases, and central nervous system (CNS) disorders.^[3]

Caption: Chemical structure of 2-(3-azetidiny)-2-propanol hydrochloride.

Physicochemical and Structural Characteristics

The properties of 2-(3-azetidiny)-2-propanol hydrochloride are dictated by its three primary components: the azetidine ring, the 2-propanol group, and the hydrochloride salt form.

- **The Azetidine Ring:** This saturated heterocycle is the molecule's cornerstone. Its ring strain (approx. 25.4 kcal/mol) makes it more reactive than a corresponding acyclic amine but significantly more stable and easier to handle than an aziridine.^[4] This strained system

provides a rigid scaffold, limiting the number of accessible conformations and allowing for precise, three-dimensional positioning of the 2-propanol substituent.

- **The 2-Propanol Moiety:** The tertiary alcohol group is a key functional handle. It can act as both a hydrogen bond donor (via the hydroxyl proton) and acceptor (via the oxygen lone pairs). This functionality can be crucial for molecular recognition at a biological target. Furthermore, it serves as a potential site for further chemical modification.
- **The Hydrochloride Salt:** The basic nitrogen of the azetidine ring is protonated to form a hydrochloride salt. This is a common and highly effective strategy in pharmaceutical chemistry to enhance the aqueous solubility, improve the solid-state stability, and increase the crystallinity of amine-containing compounds, making them easier to handle, purify, and formulate.

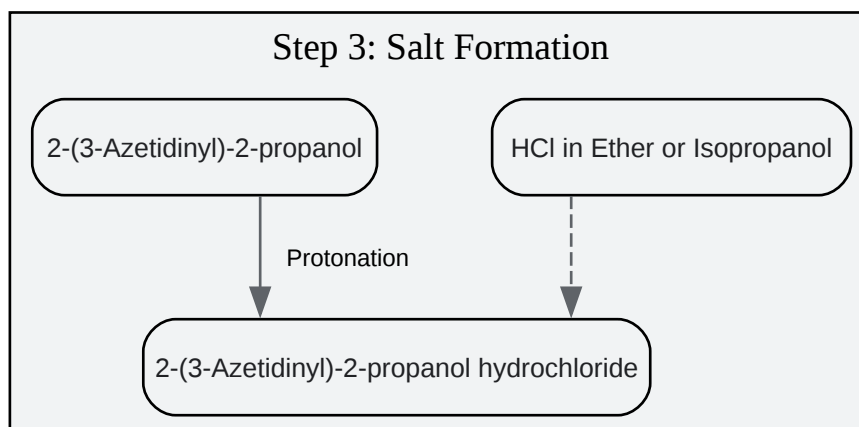
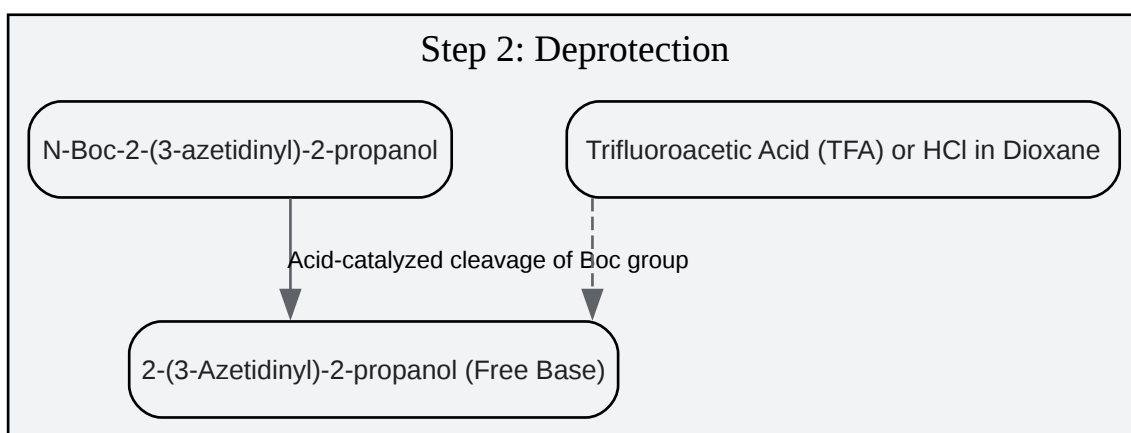
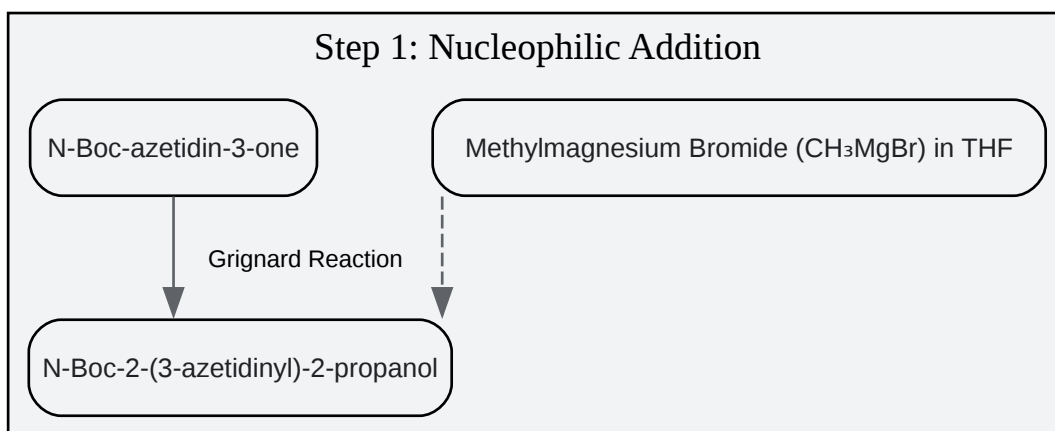
Predicted Physicochemical Properties

While extensive experimental data is not available, we can predict key properties based on the molecule's structure.

Property	Predicted Value / Characteristic	Rationale
Molecular Formula	C ₆ H ₁₄ ClNO	Based on structural components.
Molecular Weight	151.64 g/mol	Calculated from the molecular formula.[5]
Appearance	White to off-white crystalline solid	Typical for amine hydrochloride salts.
Solubility	High solubility in water and polar protic solvents (e.g., methanol, ethanol).	The hydrochloride salt form significantly increases polarity and aqueous solubility.
Predicted pKa	~8.5 - 9.5	The pKa of the protonated azetidine nitrogen is expected to be slightly lower than that of a typical acyclic secondary amine due to ring strain.
Hydrogen Bonding	Donor and Acceptor	The -OH group and the protonated amine (-NH ₂ ⁺) are hydrogen bond donors; the oxygen and chloride ion are acceptors.

Proposed Synthetic Pathway

A validated, step-by-step synthesis for 2-(3-azetidiny)-2-propanol hydrochloride is not widely published. However, a logical and robust pathway can be designed based on well-established methods for the synthesis of 3-substituted azetidines.[6] The most direct approach involves the nucleophilic addition of an organometallic reagent to a protected azetidin-3-one, followed by deprotection and salt formation.



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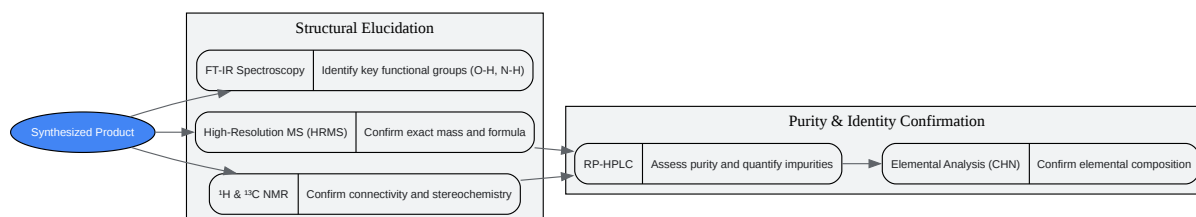
Caption: Proposed workflow for the synthesis of 2-(3-azetidiny)-2-propanol hydrochloride.

Protocol for Proposed Synthesis:

- **Step 1: Grignard Reaction.** To a solution of N-Boc-azetidin-3-one in anhydrous tetrahydrofuran (THF) at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add a solution of methylmagnesium bromide (2.2 equivalents) dropwise. Allow the reaction to warm to room temperature and stir for 12-16 hours. The reaction is then quenched carefully with a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with ethyl acetate. The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude N-Boc-2-(3-azetidiny)-2-propanol.[6]
- **Step 2: Deprotection.** Dissolve the crude product from Step 1 in a suitable solvent such as dichloromethane (DCM) or 1,4-dioxane. Add an excess of a strong acid, such as trifluoroacetic acid (TFA) or a solution of HCl in dioxane, and stir at room temperature for 1-4 hours until TLC or LC-MS analysis indicates complete consumption of the starting material.
- **Step 3: Salt Formation and Purification.** The solvent and excess acid are removed under reduced pressure. The resulting residue is triturated with diethyl ether to induce precipitation of the hydrochloride salt. The solid is collected by filtration, washed with cold ether, and dried under vacuum to yield the final product, 2-(3-azetidiny)-2-propanol hydrochloride. Recrystallization from a solvent system like isopropanol/ether may be performed for further purification.

Analytical and Spectroscopic Characterization

A rigorous analytical workflow is essential to confirm the identity, purity, and structure of the synthesized compound.



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Caption: Logical workflow for the analytical characterization of the target compound.

Expected Spectroscopic Data:

- ¹H NMR Spectroscopy: The spectrum (in D₂O or DMSO-d₆) is expected to show characteristic signals. The two methyl groups of the propanol moiety should appear as a singlet at approximately 1.1-1.3 ppm. The protons on the azetidine ring will likely appear as complex multiplets between 3.5 and 4.5 ppm due to their diastereotopic nature and coupling with each other.^[7]^[8] The proton attached to the carbon bearing the alcohol will also be in this region. The N-H protons will appear as a broad signal, the position of which is solvent-dependent.
- ¹³C NMR Spectroscopy: Key signals would include the quaternary carbon of the propanol group at ~70 ppm, the methyl carbons around 25-30 ppm, and the azetidine ring carbons in the 50-60 ppm range.^[8]^[9]
- Mass Spectrometry (ESI-MS): In positive ion mode, the spectrum should show a prominent peak corresponding to the protonated molecule (the free base), [M+H]⁺, at an m/z of 130.12. High-resolution mass spectrometry (HRMS) should confirm the elemental composition.^[10] A common fragmentation pattern for amines is alpha-cleavage, which would involve the loss of a methyl group from the propanol moiety.^[11]

- **Infrared (IR) Spectroscopy:** The spectrum should display a broad absorption band in the region of 3200-3400 cm^{-1} corresponding to the O-H stretch of the alcohol. A broad absorption centered around 2700-3000 cm^{-1} is characteristic of the N-H⁺ stretch of the secondary amine salt.^[12] C-H and C-N stretching vibrations will also be present.

Applications in Drug Discovery and Medicinal Chemistry

The true value of 2-(3-azetidiny)-2-propanol hydrochloride lies in its utility as a versatile building block for the synthesis of novel chemical entities.

- **Scaffold for Library Synthesis:** This compound is an ideal starting point for creating libraries of more complex molecules for high-throughput screening (HTS).^[13] The secondary amine of the azetidine ring can be readily functionalized through reactions such as reductive amination, acylation, or sulfonylation to introduce a wide variety of substituents.
- **Improving Physicochemical Properties:** Incorporating the azetidine-propanol motif can improve key drug-like properties. The polar alcohol and amine functionalities can enhance aqueous solubility, while the rigid azetidine core can improve metabolic stability and provide a defined exit vector for further substitution.
- **Bioisosteric Replacement:** The azetidine ring can serve as a bioisostere for other commonly used groups, such as phenyl or piperidine rings, offering a novel and potentially more favorable property profile in terms of lipophilicity and three-dimensional shape.^[4]
- **Fragment-Based Drug Design (FBDD):** As a low molecular weight, functionalized fragment, this compound is well-suited for FBDD campaigns, where small, weakly binding fragments are identified and then optimized into more potent lead compounds.

Safety, Handling, and Storage

As a novel chemical entity, 2-(3-azetidiny)-2-propanol hydrochloride should be handled with care, following standard laboratory safety protocols for amine hydrochloride powders.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.^{[14][15]}

- Handling: Handle in a well-ventilated area or a chemical fume hood to minimize the inhalation of dust.[16][17] Avoid contact with skin and eyes. After handling, wash hands thoroughly.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong bases.[18]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations for chemical waste.[17]

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- To cite this document: BenchChem. [2-(3-azetidiny)-2-propanol hydrochloride basic characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1523709/docs#2-3-azetidiny-2-propanol-hydrochloride-basic-characteristics\]](https://www.benchchem.com/product/b1523709/docs#2-3-azetidiny-2-propanol-hydrochloride-basic-characteristics)

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